

Proper Disposal of 4,4'-Dinitrocarbanilide-d8: A Step-by-Step Guide

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Compound of Interest

Compound Name: 4,4'-Dinitrocarbanilide-d8

Cat. No.: B565505

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This document provides essential procedural guidance for the safe and compliant disposal of **4,4'-Dinitrocarbanilide-d8** (CAS No. 1156508-87-0). The following instructions are intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound.

Disclaimer: A specific Safety Data Sheet (SDS) for **4,4'-Dinitrocarbanilide-d8** was not available. The following guidance is based on the safety data for the non-deuterated analogue, 4,4'-Dinitrocarbanilide (CAS No. 587-90-6), and general best practices for the disposal of nitroaromatic compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to comply with all local, state, and federal regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **4,4'-Dinitrocarbanilide-d8** with appropriate care. Based on data for the non-deuterated form, this compound may cause skin and eye irritation, as well as respiratory irritation.^[1]

Personal Protective Equipment (PPE):

- **Gloves:** Wear nitrile or other chemically resistant gloves.

- Eye Protection: Use chemical safety goggles.
- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: If handling the powder outside of a chemical fume hood, a NIOSH-approved respirator may be necessary.

Step-by-Step Disposal Procedure

The proper disposal of **4,4'-Dinitrocarbanilide-d8** must be handled as hazardous waste. Under no circumstances should this chemical be disposed of in regular trash or down the drain.

- Waste Identification and Segregation:
 - Treat all **4,4'-Dinitrocarbanilide-d8**, including unused product and any contaminated materials (e.g., weighing paper, gloves, pipette tips), as hazardous chemical waste.
 - This waste must be segregated from other waste streams, particularly from non-hazardous and incompatible chemical waste.
- Waste Collection and Labeling:
 - Collect solid waste in a clearly labeled, sealable container. The container must be compatible with the chemical.
 - The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**4,4'-Dinitrocarbanilide-d8**"
 - The CAS Number: "1156508-87-0"
 - An indication of the hazards (e.g., "Irritant")
- Storage:
 - Store the sealed hazardous waste container in a designated satellite accumulation area.

- This area should be secure, well-ventilated, and away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous waste.
 - Follow all institutional procedures for waste manifest and handover. All chemical waste must be disposed of through a licensed professional waste disposal service.[\[2\]](#)

Quantitative Data Summary

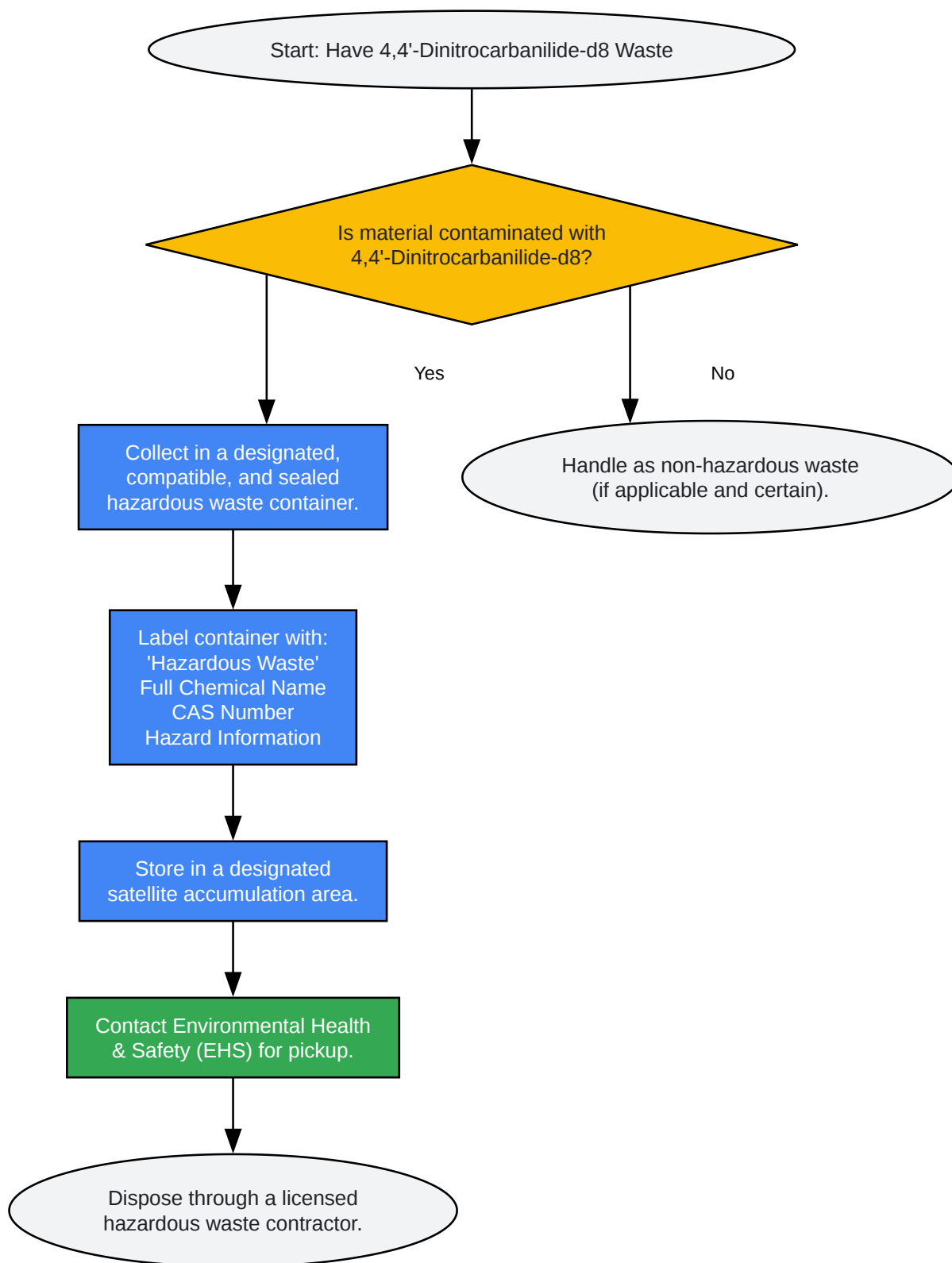
Property	Value	Source
CAS Number	1156508-87-0	[3] [4]
Molecular Formula	C13H2D8N4O5	[3]
Molecular Weight	310.29 g/mol	[3] [5]
Appearance	Yellow Solid	[3]

Experimental Protocols

Disposal procedures are guided by regulatory compliance rather than experimental protocols. The primary "methodology" is adherence to local, state, and federal hazardous waste regulations.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **4,4'-Dinitrocarbanilide-d8**.



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Caption: Workflow for the proper disposal of **4,4'-Dinitrocarbanilide-d8**.

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